

An In-depth Technical Guide to N-cyclopentylcyclopentanamine

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Compound of Interest

Compound Name: *Dicyclopentylamine*

CAS No.: 20667-16-7

Cat. No.: B1266746

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Synonyms: **Dicyclopentylamine**, N,N-dicyclopentylamine, Cyclopentanamine, N-cyclopentyl-[1]

This technical guide provides a comprehensive overview of N-cyclopentylcyclopentanamine, focusing on its synthesis, chemical properties, and analytical methodologies relevant to researchers, scientists, and drug development professionals.

Chemical and Physical Properties

N-cyclopentylcyclopentanamine is a secondary amine with the chemical formula $C_{10}H_{19}N$. Its structure consists of two cyclopentyl rings attached to a nitrogen atom. A summary of its key chemical and physical properties is presented in Table 1.

Property	Value	Reference
CAS Number	20667-16-7	[1]
Molecular Formula	C ₁₀ H ₁₉ N	[1]
Molecular Weight	153.26 g/mol	[1]
Boiling Point	205-210 °C	[2]
Density	0.9448 g/cm ³	[2]
pKa (Predicted)	11.30 ± 0.20	[2]

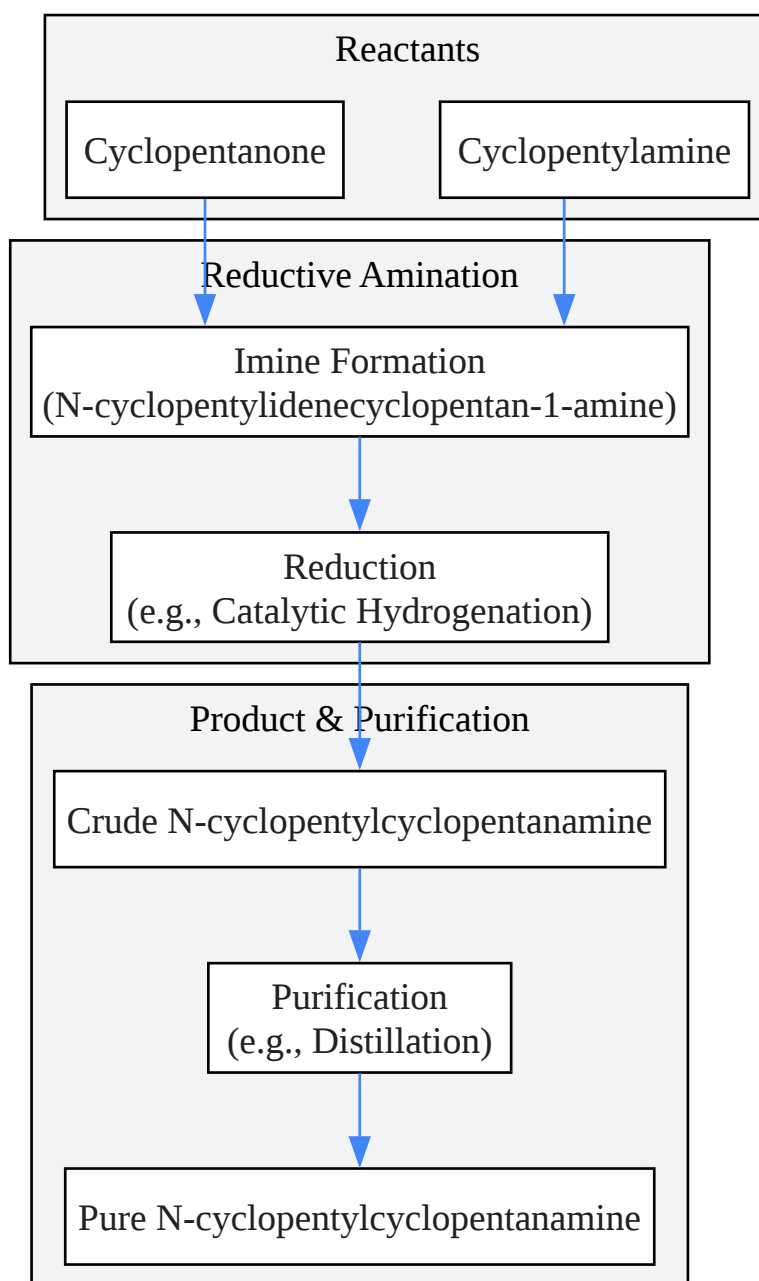
Synthesis of N-cyclopentylcyclopentanamine

The primary method for the synthesis of N-cyclopentylcyclopentanamine is the reductive amination of cyclopentanone. This reaction can be performed with cyclopentylamine or with ammonia, where the latter can lead to the formation of both the primary amine (cyclopentylamine) and the secondary amine (N-cyclopentylcyclopentanamine) as a by-product. The direct reductive amination using cyclopentanone and cyclopentylamine is a common method for preparing secondary amines.[3][4]

The reaction typically proceeds in two main steps:

- **Imine Formation:** Cyclopentanone reacts with cyclopentylamine to form the intermediate N-cyclopentylidenecyclopentan-1-amine (an imine or Schiff base). This is an equilibrium reaction where water is eliminated.
- **Reduction:** The imine intermediate is then reduced to the final secondary amine, N-cyclopentylcyclopentanamine. This reduction can be achieved using various reducing agents, with catalytic hydrogenation being a common and effective method.[5]

A general workflow for this synthesis is depicted in the following diagram:



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Caption: Synthesis workflow for N-cyclopentylcyclopentanamine.

Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of N-cyclopentylcyclopentanamine was not found in the surveyed literature, a general procedure based on the principles of reductive amination of cyclic ketones can be proposed.

General Protocol for Reductive Amination Synthesis

Materials:

- Cyclopentanone
- Cyclopentylamine
- Hydrogenation catalyst (e.g., Palladium on carbon (Pd/C), Platinum, or Nickel)[5]
- Solvent (e.g., Methanol, Ethanol)
- Hydrogen gas source
- Reaction vessel (e.g., Parr autoclave)

Procedure:

- **Reaction Setup:** In a suitable reaction vessel, dissolve cyclopentanone and an equimolar amount of cyclopentylamine in a solvent such as methanol.
- **Catalyst Addition:** Add a catalytic amount of the chosen hydrogenation catalyst (e.g., 5% Pd/C).
- **Hydrogenation:** Seal the reaction vessel and purge with hydrogen gas. Pressurize the vessel with hydrogen to the desired pressure and heat the reaction mixture to the appropriate temperature. The reaction progress can be monitored by techniques such as gas chromatography to observe the disappearance of the starting materials and the formation of the product.
- **Work-up:** After the reaction is complete, cool the vessel to room temperature and carefully vent the hydrogen gas. Filter the reaction mixture to remove the catalyst.
- **Purification:** The solvent is removed from the filtrate under reduced pressure. The resulting crude product can be purified by distillation to obtain pure N-cyclopentylcyclopentanamine.

Note: Side reactions, such as the formation of cyclopentanol from the direct hydrogenation of cyclopentanone, can occur.[6] The reaction conditions (temperature, pressure, catalyst, and

solvent) should be optimized to maximize the yield of the desired secondary amine.

Analytical Methods

The characterization and quantification of N-cyclopentylcyclopentanamine can be performed using standard analytical techniques for secondary amines.

Spectroscopic Analysis

While specific spectroscopic data for N-cyclopentylcyclopentanamine is not readily available in the public domain, the following are the expected analytical techniques and general spectral regions of interest for characterization.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^1H NMR: The spectrum is expected to show signals corresponding to the protons on the cyclopentyl rings and the N-H proton. The N-H proton signal is typically broad.
- ^{13}C NMR: The spectrum would show distinct signals for the carbon atoms of the two cyclopentyl rings.

Infrared (IR) Spectroscopy:

- The IR spectrum should exhibit a characteristic N-H stretching vibration for a secondary amine, typically in the region of $3300\text{-}3500\text{ cm}^{-1}$. C-H stretching and bending vibrations for the cyclopentyl rings would also be present.

Mass Spectrometry (MS):

- Mass spectrometry would be used to determine the molecular weight of the compound. The molecular ion peak $[\text{M}]^+$ would be expected at $m/z = 153$.

Chromatographic Analysis

Gas chromatography (GC) coupled with a suitable detector (e.g., Flame Ionization Detector (FID) or Mass Spectrometer (MS)) is a suitable method for analyzing the purity of N-cyclopentylcyclopentanamine and for monitoring the progress of its synthesis.

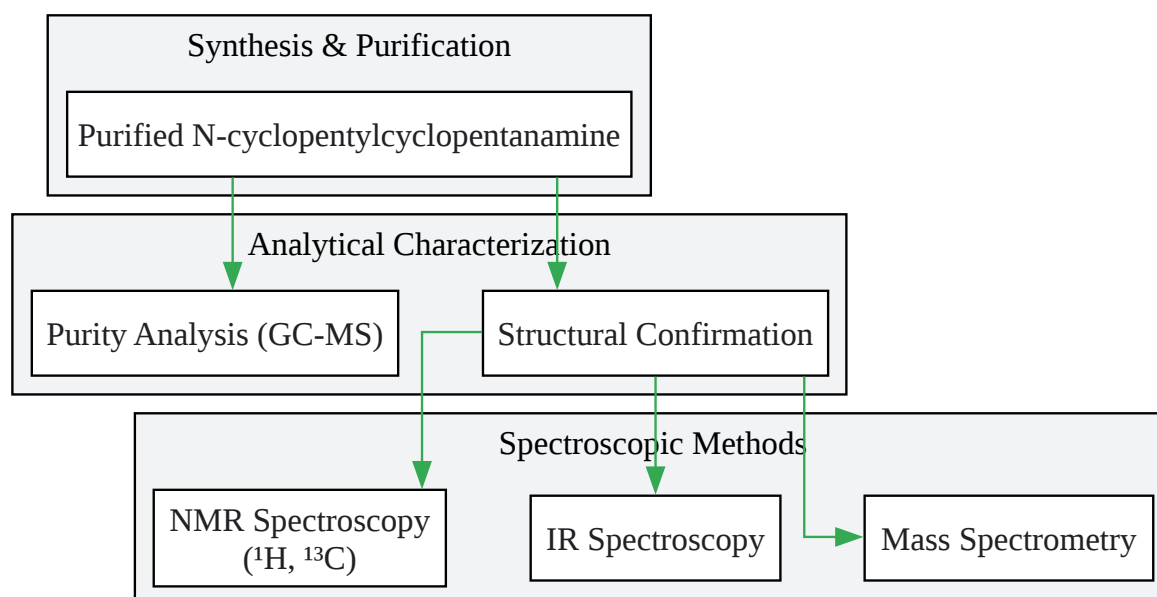
Biological Activity

There is limited publicly available information on the specific biological activities of N-cyclopentylcyclopentanamine. However, cyclic amine structures are present in various biologically active compounds and are of interest in drug discovery. Further research would be required to determine the pharmacological profile of this specific molecule.

Safety and Hazards

N-cyclopentylcyclopentanamine is classified as a combustible liquid that causes skin irritation and serious eye damage. It may also cause respiratory irritation.^[1] Appropriate personal protective equipment should be used when handling this compound.

The following diagram outlines a logical workflow for the characterization of synthesized N-cyclopentylcyclopentanamine.



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